

Endemic Flora and Fauna of Chinnar Wildlife Sanctuary: A Technical Guide

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This technical guide provides an in-depth overview of the unique biodiversity of the **Chinnar** Wildlife Sanctuary, with a focus on its endemic flora and fauna. The sanctuary, located in the rain shadow region of the Western Ghats in Kerala, India, is a unique ecosystem characterized by dry deciduous forests, thorny scrublands, and a rich variety of life.[\[1\]](#)[\[2\]](#)[\[3\]](#) This document is intended for researchers, scientists, and professionals in drug development seeking detailed information on the biological resources of this region.

Endemic and Threatened Fauna

Chinnar Wildlife Sanctuary is a critical habitat for several endemic and threatened animal species. The unique climate and vegetation of the sanctuary support a diverse faunal population.

Mammals

The sanctuary is home to a significant population of mammals, including several endemic and endangered species.

One of the most notable residents is the Grizzled Giant Squirrel (*Ratufa macroura*), a near-threatened species for which **Chinnar** is one of the last remaining habitats.[\[4\]](#)[\[5\]](#) Population studies have indicated a concerning decline in their numbers over the years.[\[4\]](#)[\[6\]](#) Another rare mammal found in the sanctuary is the Manjampatti White Bison, a rare albino gaur.[\[2\]](#) Other

important endemic or threatened mammals include the Nilgiri Tahr, Rusty-spotted Cat, and the Tufted Grey Langur.[\[2\]](#)

Table 1: Population Estimates of the Grizzled Giant Squirrel (*Ratufa macroura*) in **Chinnar** Wildlife Sanctuary

| Year of Study | Estimated Population/Density | Key Findings | Source |
|---------------|---------------------------------------------------|--------------------------------------------------------------------------------------------------------------------------------|-----------------------------------------|
| 1993 | 18 to 23 squirrels/sq km | Baseline data for future comparisons. | [6] |
| 2007 | 64 squirrels/sq km | A significant increase from the 1993 estimate. | [6] |
| 2013 | 107 individuals sighted | Sighting data from a line transect study. | [7] [8] |
| 2018 | 15.26 squirrels/sq km (24 individuals counted) | An alarming decline of 78-85% compared to 1993 and 2007 estimates. [4] [5] [6] | [5] [6] |
| 2019 | 15-24 individuals | Corroborates the significant decline in population. | [4] |

Amphibians and Reptiles

A rapid survey of amphibians in the sanctuary identified 18 species, of which nine are endemic to the Western Ghats, and five are threatened.[\[9\]](#) The sanctuary is also the only place in Kerala where the Indian Star Tortoise is known to occur in the wild and has a rehabilitation center for this threatened species.[\[10\]](#)

Endemic and Threatened Flora

The sanctuary boasts a remarkable diversity of flowering plants, with around 965 species recorded.[\[11\]](#) The vegetation is predominantly dry deciduous and thorny scrub forests.[\[1\]](#)[\[11\]](#)

A critically endangered species, **** Albizia lathamii ****, has been reported from the dry forests of **Chinnar**.^[3] The Marayoor Sandalwood forest is another unique feature of the sanctuary's flora. [\[1\]](#)

Table 2: Notable Endemic and Threatened Flora of **Chinnar** Wildlife Sanctuary

| Species | Common Name | Family | Conservation Status | Location in Sanctuary |
|------------------|-------------------|-------------|-----------------------|----------------------------|
| Albizia lathamii | Latham's Albizia | Fabaceae | Critically Endangered | Dry forests |
| Santalum album | Indian Sandalwood | Santalaceae | Vulnerable | Marayoor Sandalwood Forest |

Experimental Protocols

Several research studies have been conducted within the **Chinnar** Wildlife Sanctuary to assess its biodiversity. The following are detailed descriptions of the key experimental protocols employed in these studies.

Fauna Population Estimation and Behavioral Studies

3.1.1. Line Transect Method for Grizzled Giant Squirrel Population Estimation

This method is used to estimate the density and population size of the Grizzled Giant Squirrel.

- Transect Design:
 - Permanent transect lines of 2-4 km are established in different habitats within the sanctuary, particularly in the riverine forests which are the preferred habitat of the squirrels.
 - The starting and ending points of each transect are marked using a GPS.
- Data Collection:

- Two observers walk along the transect at a constant pace (e.g., 1 km/hour).
- When a squirrel or a group of squirrels is sighted, the following data are recorded:
 - Perpendicular distance of the animal from the transect line.
 - Sighting distance (distance from the observer to the animal).
 - Sighting angle (angle between the transect line and the line of sight to the animal).
 - Number of individuals in the group.
 - Time and location of the sighting (GPS coordinates).
- Data Analysis:
 - The collected data is analyzed using statistical software like DISTANCE.
 - A detection function is fitted to the perpendicular distance data to estimate the effective strip width.
 - The density of squirrels is calculated as the number of individuals sighted divided by the total area surveyed (transect length multiplied by the effective strip width).

3.1.2. Focal Animal Sampling for Grizzled Giant Squirrel Feeding Ecology

This method is used to study the feeding behavior and diet composition of the Grizzled Giant Squirrel.[\[12\]](#)

- Subject Selection:
 - An individual squirrel is randomly selected for observation.
- Observation Protocol:
 - The focal animal is observed for a predetermined period (e.g., 15-30 minutes).
 - All feeding behaviors are recorded continuously during the observation period. This includes:

- The species of the plant being consumed.
- The part of the plant being eaten (e.g., leaves, fruits, bark).
- The duration of each feeding bout.
- Any interactions with other animals during feeding.
- Data Analysis:
 - The proportion of time spent feeding on different food items is calculated to determine the diet composition.
 - The data can also be used to analyze foraging strategies and food preferences.[12]

3.1.3. Time-constrained Visual Encounter Surveys for Amphibians

This method is used for rapid assessment of amphibian species richness and relative abundance.[9]

- Survey Design:
 - Surveys are conducted in various habitats within the sanctuary, including riparian zones, dry deciduous forests, and evergreen forests.
 - Both diurnal and nocturnal surveys are carried out to account for species with different activity patterns.
- Data Collection:
 - A team of surveyors walks through the selected habitat for a fixed period (e.g., 1-2 person-hours).
 - All amphibians encountered are identified to the species level.
 - The number of individuals of each species is recorded.
 - Microhabitat details (e.g., on a log, in leaf litter) are also noted.

- Data Analysis:
 - Species richness is determined by the total number of species recorded.
 - Relative abundance is calculated as the number of individuals of a particular species as a proportion of the total number of amphibians observed.

Flora and Vegetation Analysis

3.2.1. Permanent Plot Method for Vegetation Analysis

This method is used to monitor long-term changes in the structure and composition of the forest.

- Plot Establishment:
 - Permanent plots of a standard size (e.g., 1 hectare) are established in representative forest types.
 - The corners of the plots are permanently marked with concrete pillars or other durable markers.
- Data Collection:
 - Within each plot, all woody plants above a certain girth at breast height (GBH), for example, ≥ 10 cm, are tagged with a unique number.
 - The following parameters are recorded for each tagged plant:
 - Species identification.
 - GBH.
 - Height.
 - Canopy position.
- Data Analysis:

- Vegetation parameters such as density, basal area, and frequency are calculated for each species.
- Diversity indices (e.g., Shannon-Wiener index) are calculated to assess the species diversity of the plot.
- By re-measuring the plots at regular intervals, changes in forest dynamics can be tracked.

Ethnobotanical Data Collection

This method is used to document the traditional knowledge of local communities regarding the use of plants.

- Data Collection:

- Semi-structured interviews and discussions are conducted with traditional healers and knowledgeable elders from the local tribal communities (Muthuvans and Hill Pulayas).[2]
[3]
- Information is gathered on:
 - The local names of plants.
 - The medicinal and other uses of different plant parts.
 - Methods of preparation and administration of plant-based remedies.

- Voucher Specimen Collection:

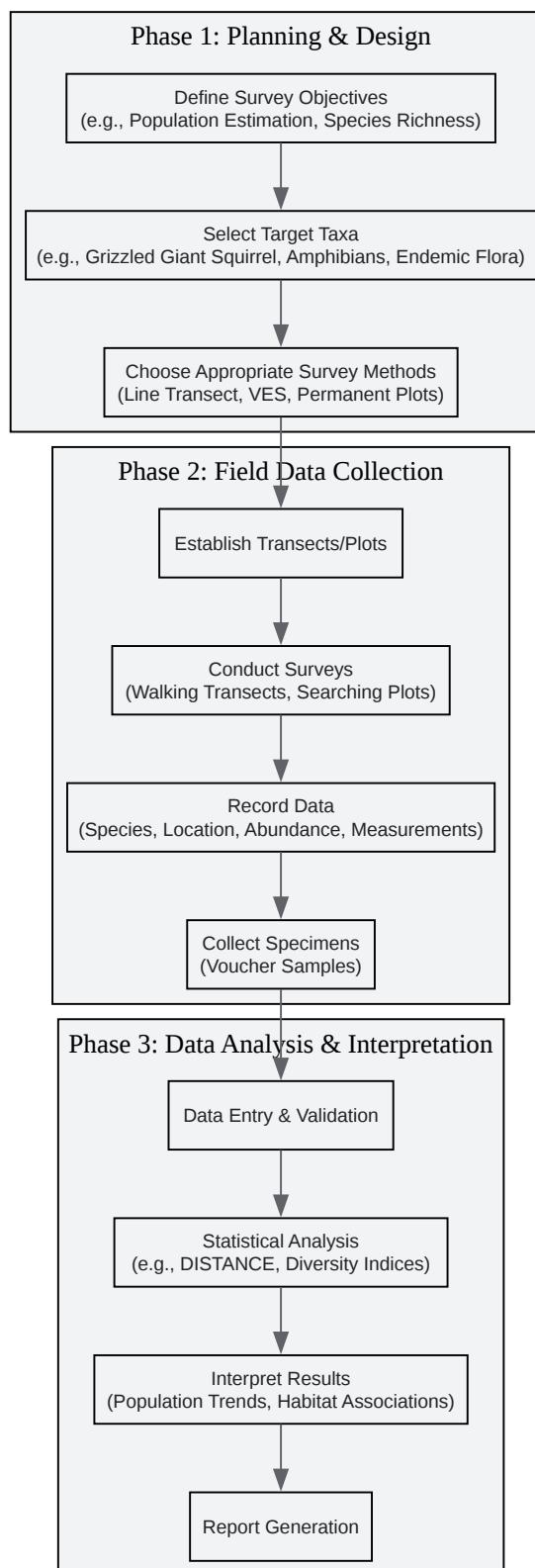
- Plant specimens corresponding to the information gathered are collected for scientific identification.
- These voucher specimens are then deposited in a herbarium for future reference.

- Data Analysis:

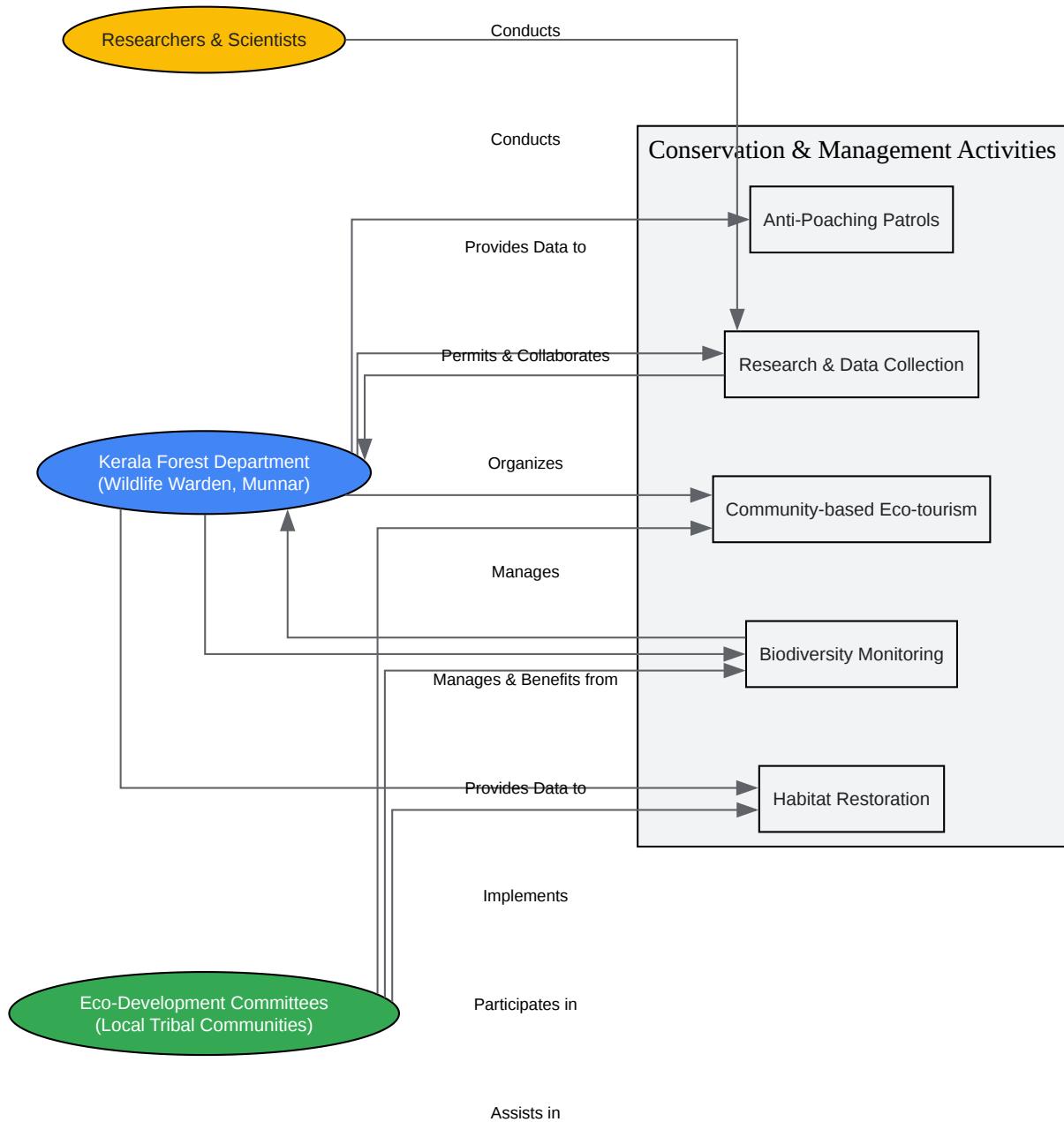
- The collected data is compiled and analyzed to create a comprehensive database of the ethnobotanical knowledge of the region.

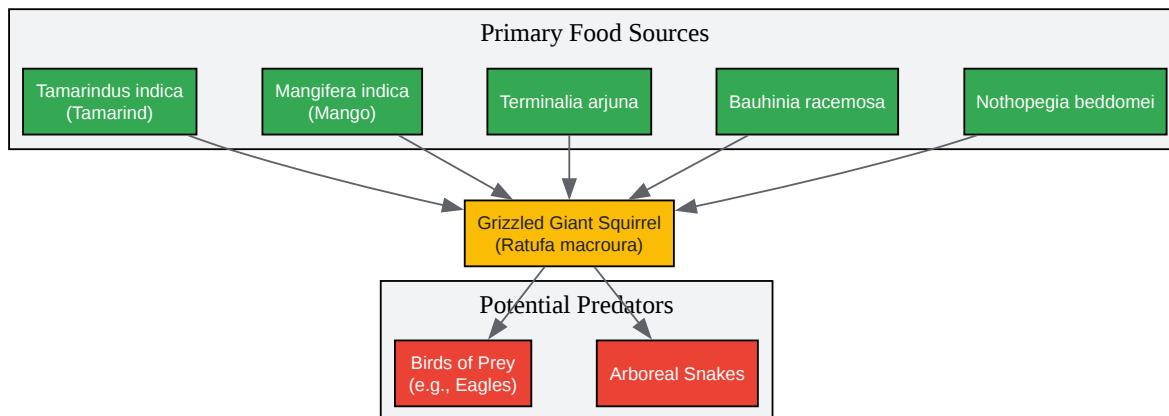
Visualizations

The following diagrams, created using the DOT language, illustrate key ecological relationships and research workflows within the **Chinnar** Wildlife Sanctuary.

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Caption: Workflow for a biodiversity survey in **Chinnar** Wildlife Sanctuary.





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